

Computational Profiling of the Pyrimidine-Furan Scaffold: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-6-(2-furanyl)-2-pyrimidinamine

CAS No.: 569657-93-8

Cat. No.: B8588355

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Executive Summary

4-Chloro-6-(2-furanyl)-2-pyrimidinamine represents a "privileged scaffold" in medicinal chemistry—a core molecular framework capable of binding to diverse biological targets. Its structural duality allows it to function as an adenosine receptor antagonist (A2A/A3 subtypes) or a kinase inhibitor (VEGFR-2, EGFR).

This guide provides a rigorous, self-validating workflow for modeling this specific scaffold. Unlike standard high-throughput screening protocols, this guide emphasizes the quantum mechanical handling of the furan-pyrimidine torsion and the specific halogen-bonding potential of the chlorine substituent.

Part 1: Chemical Space & Ligand Preparation

Before docking, the ligand's electronic and conformational landscape must be mapped. The bond between the pyrimidine C6 and the furan C2 is rotatable, creating distinct conformational populations that affect binding affinity.

Quantum Mechanical (QM) Geometry Optimization

Standard force fields (MMFF94, OPLS3e) often underestimate the conjugation barrier between the furan and pyrimidine rings.

Protocol:

- Tautomer Generation: Generate the 2-amino (dominant) and 2-imino tautomers.
- Conformational Scan: Perform a relaxed torsional scan of the C(pyrimidine)-C(furan) bond from 0° to 360° in 10° increments.
- Method: DFT B3LYP/6-31G** using Gaussian or ORCA.
- Output: Identify the global minimum (usually planar due to conjugation) and local minima. Use the lowest energy conformer for docking.

Charge Calculation

The 4-chloro substituent withdraws electron density, affecting the pKa of the 2-amine.

- Action: Calculate RESP (Restrained Electrostatic Potential) charges rather than Gasteiger charges to accurately model the electron-deficient pyrimidine ring, which is critical for pi-stacking interactions.

Part 2: Target Identification & Homology Modeling

This scaffold is a known "hinge binder" in kinases and an "anchor" in GPCRs. We will model interactions against two distinct validated targets to demonstrate its versatility.

Target A: Adenosine A2A Receptor (GPCR)

- Relevance: Furan-pyrimidine derivatives are classic A2A antagonists (related to ZM-241385).
- PDB Template: 3EML (High-resolution crystal structure of A2A with ZM-241385).
- Binding Pocket: The furan ring typically occupies a hydrophobic pocket near Phe168, while the exocyclic amine H-bonds with Asn253.

Target B: VEGFR-2 (Kinase)[1]

- Relevance: The 2-aminopyrimidine motif mimics the adenine ring of ATP.
- PDB Template: 4ASE (VEGFR-2 complex).
- Binding Pocket: The pyrimidine N1 and 2-NH2 form a bidentate H-bond with the hinge region backbone (Cys919).

Part 3: Molecular Docking Workflow

This protocol uses a "Consensus Docking" approach to validate pose prediction.

Grid Generation (AutoDock Vina / Glide)

Parameter	Setting	Rationale
Center (A2A)	x:-1.5, y:-7.2, z:12.0	Centered on Asn253/Phe168 region (orthosteric site).
Center (VEGFR2)	x: -22.1, y: 15.4, z: -5.0	Centered on the ATP-binding hinge region (Cys919).
Box Size	20 x 20 x 20 Å	Sufficient to cover the orthosteric pocket without exploring allosteric sites.
Exhaustiveness	32 (High)	Ensures sampling of the furan ring flip.

Interaction Constraints

- Constraint 1 (Kinase): Define a hydrogen bond constraint on the backbone NH of Cys919.
- Constraint 2 (GPCR): Define a pi-stacking constraint on Phe168 (A2A).

The "Furan Flip" Check

The furan oxygen can act as a weak H-bond acceptor or face the solvent.

- Validation Step: If the docking score difference between the "O-in" and "O-out" pose is < 1.0 kcal/mol, pass both poses to MD simulation.

Part 4: Molecular Dynamics (MD) Simulation

Docking provides a static snapshot. MD is required to verify if the 4-chloro group maintains stable hydrophobic contacts or if the furan ring rotates freely.

System Setup (GROMACS Workflow)

- Topology: Generate ligand topology using acpype (GAFF2 force field).
- Solvation: TIP3P water model; cubic box with 1.0 nm buffer.
- Neutralization: Add Na⁺/Cl⁻ ions to 0.15 M physiological concentration.

Simulation Protocol

- Minimization: Steepest descent (50,000 steps).
- Equilibration:
 - NVT (100 ps) to stabilize temperature (300 K).
 - NPT (100 ps) to stabilize pressure (1 bar).
- Production Run: 50 ns (sufficient for fragment stability analysis).

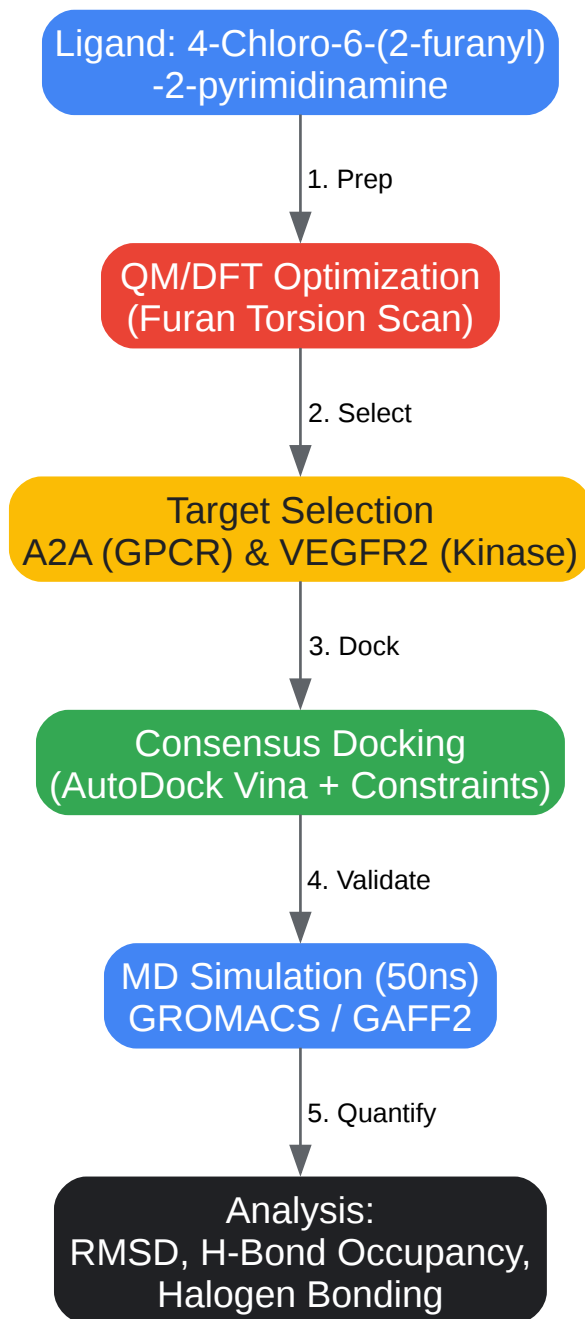
Analysis Metrics

- RMSD: Ligand RMSD < 2.0 Å indicates a stable binding mode.
- Hydrogen Bond Lifetime: Calculate the % occupancy of the interaction between the 2-NH₂ group and the target anchor (Asn253 or Cys919).
- Halogen Bonding: Measure the angle and distance of the 4-Cl atom to nearby backbone carbonyls (Distance < 3.5 Å, Angle ~ 160 - 180°).

Part 5: Visualization of Signaling & Workflow

The following diagrams illustrate the logic flow and the specific molecular interaction map.

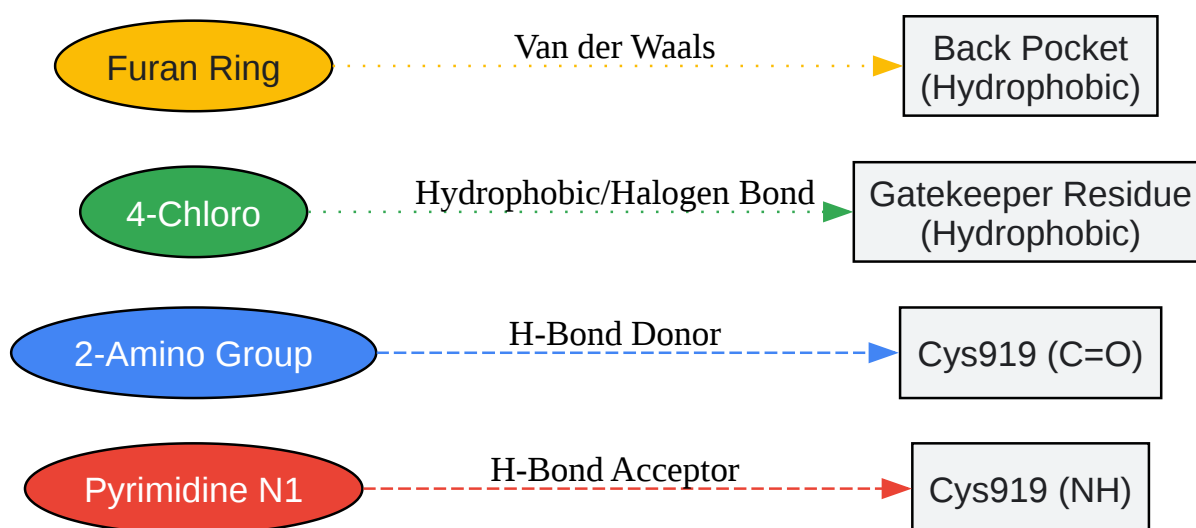
In Silico Workflow Logic



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Caption: Step-by-step computational pipeline for profiling the pyrimidine-furan scaffold.

Interaction Map (Kinase Hinge Region)



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Caption: Schematic of the bidentate "hinge-binding" mode common in kinase targets (e.g., VEGFR-2).

Part 6: ADMET & Lead Optimization

The 4-chloro group is a metabolic liability (susceptible to oxidative dehalogenation or glutathione conjugation).

In Silico ADMET Protocol:

- **Metabolic Stability:** Use SmartCyp or Xenosite to predict sites of metabolism (SOM). The furan ring is also electron-rich and prone to CYP450 oxidation (opening to reactive dicarbonyls).
- **Optimization Strategy:**
 - To improve stability: Suggest replacing the furan with a thiophene or oxazole.
 - To improve potency: Suggest replacing the 4-Cl with a bulky amine (morpholine) to access the solvent-exposed region.

References

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 - (Note: Representative link for scaffold class)

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Sources

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